

Introduction: Unveiling the Potential of a Versatile Synthetic Intermediate

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Compound of Interest

Compound Name: 4-Chloroisindoline-1,3-dione

CAS No.: 51108-30-6

Cat. No.: B1582115

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In the landscape of modern chemical synthesis, the strategic value of a well-functionalized building block cannot be overstated. 4-Chlorophthalimide (CAS 7147-90-2), also identified as 5-Chloroisindoline-1,3-dione, emerges as such a compound—a pivotal intermediate with broad applicability.^{[1][2][3]} Its deceptively simple structure, a phthalimide core bearing a chloro-substituent, offers multiple reactive sites, making it a valuable precursor in diverse fields ranging from pharmaceuticals and agrochemicals to advanced materials science.^[4]

This guide, prepared for researchers, scientists, and drug development professionals, moves beyond a simple recitation of data. As Senior Application Scientists, our goal is to provide a holistic understanding of 4-Chlorophthalimide, grounded in both established data and field-proven insights. We will delve into its core properties, explore a validated synthesis protocol with mechanistic explanations, discuss its application potential, and provide a robust framework for its safe and effective handling. Every piece of technical data and every protocol is presented with the aim of ensuring self-validating, reproducible results in your laboratory.

Core Chemical Identity and Physicochemical Profile

A foundational understanding of a reagent begins with its precise identity and physical characteristics. These parameters govern its behavior in reactions, its solubility in various solvent systems, and the conditions required for its storage and handling.

The compound is structurally a phthalimide derivative with a chlorine atom on the benzene ring. [5] Its formal IUPAC name is 5-chloro-1H-isoindole-1,3(2H)-dione.[1]

Molecular Structure Diagram

Caption: Molecular Structure of 4-Chlorophthalimide (7147-90-2).

Table 1: Physicochemical Properties of 4-Chlorophthalimide

Property	Value	Source(s)
CAS Number	7147-90-2	[1][2][6][7]
Molecular Formula	C ₈ H ₄ ClNO ₂	[1][6][8]
Molecular Weight	181.58 g/mol	[1][4][6]
Appearance	Light yellow or white to off-white crystalline powder/solid	[1][2][7][9][10]
Melting Point	210 °C	[1][2][9]
Density (Predicted)	1.519 ± 0.06 g/cm ³	[1][2][9]
pKa (Predicted)	9.08 ± 0.20	[1][2][9]
InChI Key	BGJNRQSGJHVURK-UHFFFAOYSA-N	[2][8]

Synthesis and Reaction Pathways

4-Chlorophthalimide is not just a final product but a starting point for more complex molecules. Understanding its synthesis provides insight into its reactivity and potential impurities. A method for its preparation has been detailed in patent literature, providing a scalable and reproducible protocol.[2][6]

Experimental Protocol: Catalytic Oxidation Synthesis

This protocol is based on a patented method involving the catalytic oxidation of 1-indanone.[2]
[9] The causality behind this choice of methodology lies in its efficiency, achieving a high yield of 85% as determined by GC-MS analysis.[2]

Objective: To synthesize 4-Chlorophthalimide from 1-indanone.

Materials:

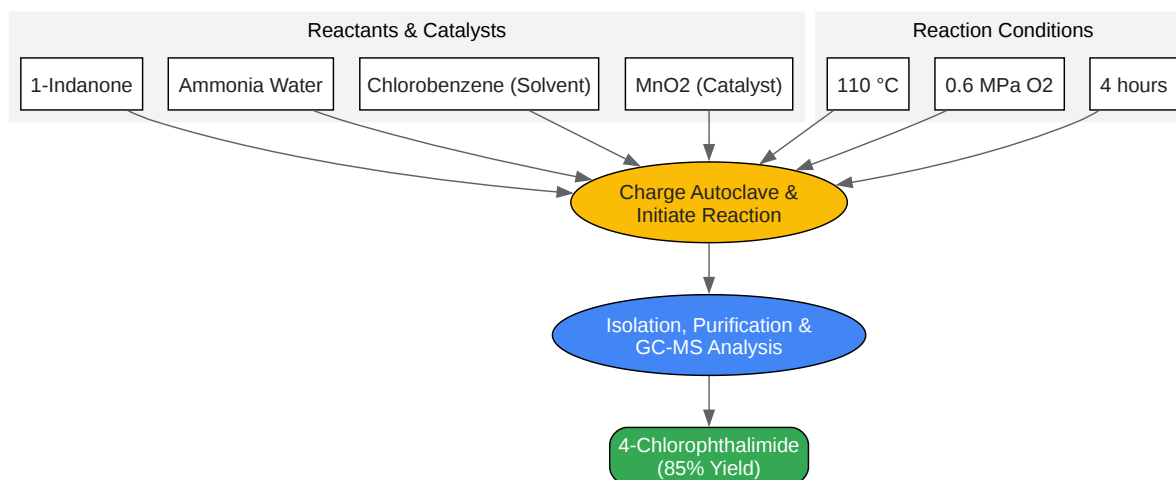
- 1-indanone (0.5 mmol)
- Manganese Dioxide (MnO₂) catalyst (0.01 g)
- Ammonia water (0.2 g)
- Chlorobenzene (2 g)
- Oxygen (O₂) gas
- Polytetrafluoroethylene (PTFE)-lined stainless steel autoclave

Procedure:

- **Reactor Charging:** To a stainless steel autoclave equipped with a PTFE inner liner, add the MnO₂ catalyst (0.01 g), 1-indanone (0.5 mmol), ammonia water (0.2 g), and chlorobenzene (2 g).[2][9]
 - **Scientist's Note:** The autoclave is critical for safely handling the pressure and temperature of the reaction. Chlorobenzene serves as the solvent, and ammonia water provides the nitrogen source for the imide ring.
- **Sealing and Heating:** Securely seal the autoclave. Begin heating the reaction mixture to a target temperature of 110 °C using an automatic temperature controller.[2]
- **Pressurization:** Once the target temperature is reached, introduce oxygen into the autoclave to a pressure of 0.6 MPa.[2]

- Scientist's Note: MnO_2 acts as an oxidation catalyst. The introduction of pressurized oxygen is the key driving force for the oxidative amidation of the starting material. Maintaining constant pressure is crucial for consistent reaction kinetics.[2]
- Reaction: Maintain the reaction at 110 °C and 0.6 MPa for 4 hours.[2]
- Work-up and Analysis: After 4 hours, cool the reactor to room temperature and safely vent the excess pressure. The reaction product can then be isolated, purified (e.g., by recrystallization), and analyzed using Gas Chromatography-Mass Spectrometry (GC-MS) to confirm product identity and determine yield.[2]

Synthesis Workflow Diagram



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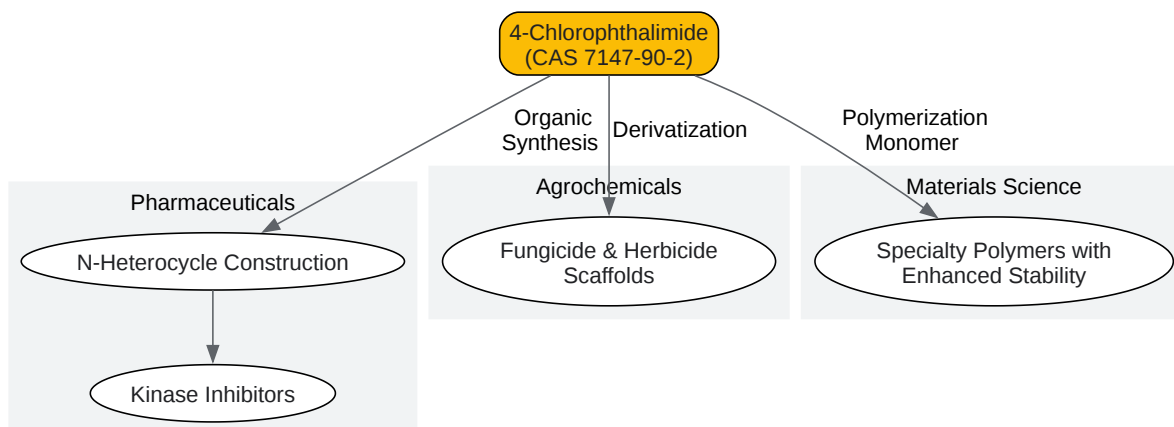
Caption: Workflow for the synthesis of 4-Chlorophthalimide.

Applications in Research and Development

The utility of 4-Chlorophthalimide stems from its identity as a versatile research chemical.^{[1][2]}^[9] The imide nitrogen can be deprotonated and alkylated (a-la Gabriel synthesis), while the chloro-substituent on the aromatic ring allows for nucleophilic aromatic substitution or participation in cross-coupling reactions. This dual reactivity makes it a valuable precursor.

- **Pharmaceutical & Bioactive Molecule Synthesis:** It is frequently employed in the construction of nitrogen-containing heterocycles, which form the core of many therapeutic agents.^[4] Its use as an intermediate in the development of kinase inhibitors highlights its importance in modern drug discovery.^[4]
- **Agrochemicals:** The phthalimide scaffold is present in various fungicides and herbicides. 4-Chlorophthalimide serves as a functionalized starting material for creating new agrochemical candidates.^[4]
- **Materials Science:** It is used in designing specialty polymers.^[4] The rigid, planar phthalimide group can impart enhanced thermal and chemical stability to polymer backbones, making it useful for high-performance materials.
- **Dye Intermediates:** The chromophoric nature of the phthalimide system makes it a useful building block for synthesizing various dyes and pigments.^[10]

Application Pathways Diagram



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Caption: Key application pathways for 4-Chlorophthalimide.

Safety, Handling, and Storage

While 4-Chlorophthalimide is a valuable research tool, robust safety protocols are non-negotiable. Comprehensive toxicological data for this specific compound is not thoroughly investigated in the available literature.[11] Therefore, it must be handled with the high degree of caution appropriate for any novel or uncharacterized chemical substance. The following protocols are based on established best practices for handling powdered organic intermediates in a laboratory setting.

Table 2: GHS Hazard Information

Hazard Class	Classification	Precautionary Statements
Acute Toxicity	Data not available. Handle as potentially harmful if swallowed, inhaled, or in contact with skin.[11][12]	P261, P280, P301+P312, P302+P352, P304+P340
Skin Corrosion/Irritation	Data not available. May cause skin irritation.[11]	P280, P302+P352, P332+P313
Eye Damage/Irritation	Data not available. May cause serious eye irritation.[11]	P280, P305+P351+P338, P337+P313
Respiratory Sensitization	Data not available. Avoid breathing dust.[11][13]	P261, P304+P340

Note: The precautionary statements listed are best-practice recommendations in the absence of specific GHS classification.

Protocol: Safe Laboratory Handling and Storage

Objective: To outline the standard operating procedure for the safe handling, storage, and disposal of 4-Chlorophthalimide.

1. Engineering Controls & Personal Protective Equipment (PPE):

- Ventilation: Always handle the solid material inside a certified chemical fume hood to prevent inhalation of dust.[11][13][14]
- Eye Protection: Wear chemical safety goggles with side shields or a face shield.[11][12]
- Hand Protection: Wear compatible, chemical-resistant gloves (e.g., nitrile).[13] Inspect gloves prior to use.
- Body Protection: Wear a flame-retardant lab coat. Ensure safety showers and eyewash stations are accessible.[12][14]

2. Handling and Use:

- Weighing: Weigh the powder in the fume hood. Use a spatula to transfer material and avoid creating airborne dust.
- Spill Response: In case of a spill, do not dry sweep. Carefully scoop the solid material into a labeled waste container.[\[13\]](#) Decontaminate the area with an appropriate solvent and wipe clean.
- Hygiene: Wash hands thoroughly after handling, before breaks, and at the end of the workday.[\[11\]](#)[\[12\]](#)[\[13\]](#) Do not eat, drink, or smoke in the laboratory.[\[12\]](#)[\[13\]](#)

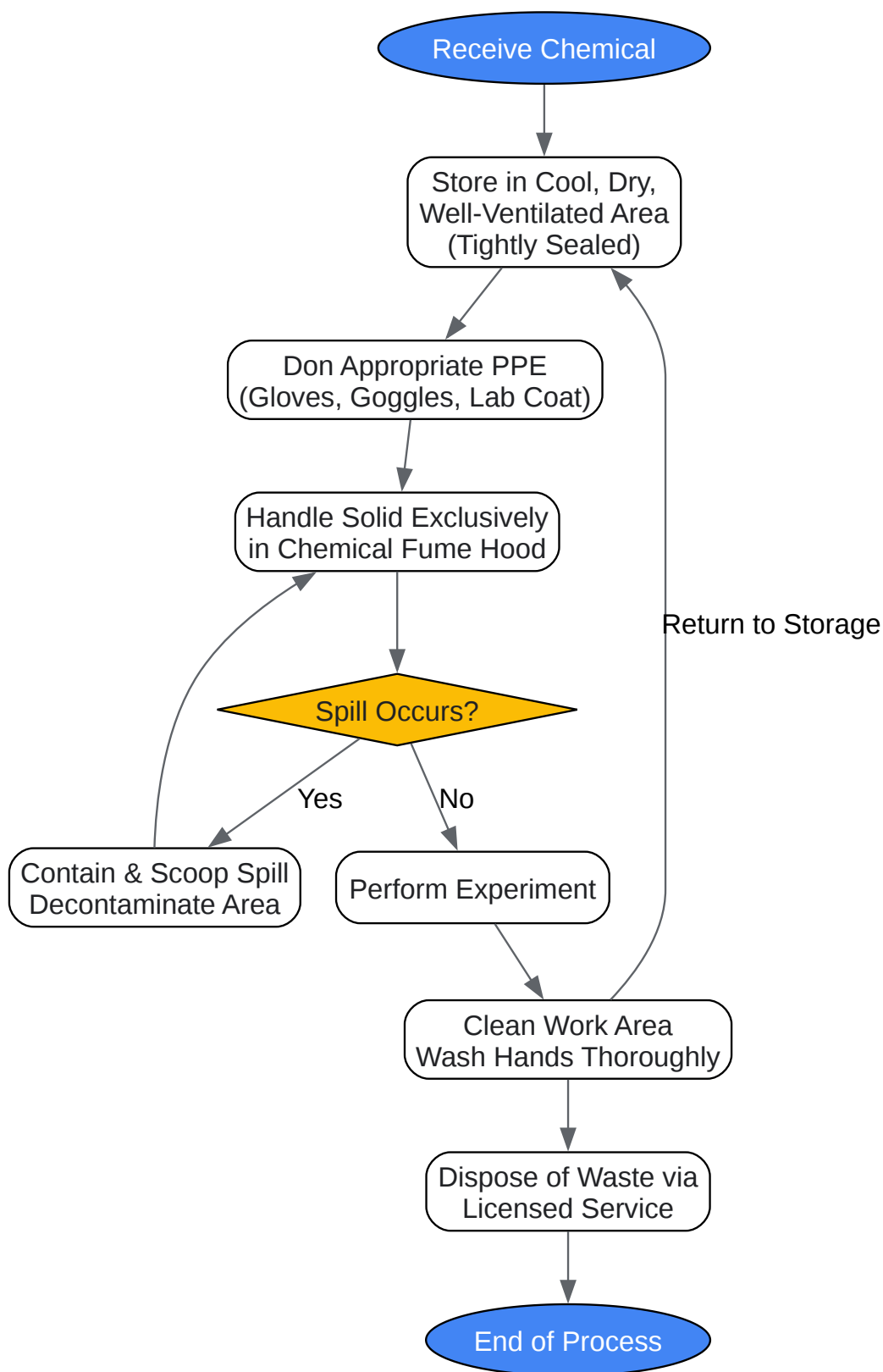
3. Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[\[10\]](#) The recommended storage condition is at room temperature, sealed in a dry environment.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[9\]](#)
- Container: Keep the container tightly closed and properly labeled.[\[10\]](#)[\[15\]](#)
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents and strong bases.[\[10\]](#)[\[16\]](#)

4. Disposal:

- Waste: Dispose of unused product and contaminated packaging as hazardous waste.[\[11\]](#)
- Procedure: Offer surplus and non-recyclable solutions to a licensed disposal company. Do not empty into drains.[\[11\]](#)

Safe Handling Workflow Diagram



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Caption: Standard workflow for safely handling powdered research chemicals.

Conclusion

4-Chlorophthalimide (CAS 7147-90-2) represents a quintessential example of a versatile chemical intermediate. Its well-defined physical properties, accessible synthesis routes, and diverse applicability in high-value sectors like pharmaceuticals and materials science make it a compound of significant interest to the research community. While its full toxicological profile remains to be elucidated, adherence to rigorous and standardized safety protocols allows for its confident and effective use in the laboratory. This guide provides the foundational knowledge and practical frameworks necessary for scientists to harness the synthetic potential of this valuable building block.

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